

QuadraSil™ MP: A Technical Guide for Researchers in Drug Development

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Compound of Interest

Compound Name: QuadraSil MP

Cat. No.: B1169412

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Introduction

QuadraSil™ MP is a silica-based metal scavenger designed for the efficient removal of residual metal catalysts from reaction mixtures, a critical step in the synthesis of active pharmaceutical ingredients (APIs) and other high-purity compounds.^{[1][2]} Functionalized with mercaptopropyl groups, QuadraSil™ MP exhibits a high affinity for a range of transition metals commonly employed in organic synthesis.^[1] Its robust physical and chemical properties, including high surface area, rapid kinetics, and broad solvent compatibility, make it a versatile and effective tool for purification in both research and process development settings.^[1]

Core Technical Specifications

The following table summarizes the key technical specifications for QuadraSil™ MP.

Parameter	Specification	Source(s)
CAS Number	1225327-73-0	N/A
Functional Group	Mercaptopropyl (SH)	[1]
Extent of Labeling	1.0 - 1.5 mmol/g loading	N/A
Appearance	White to off-white solid	N/A
Particle Size	20 - 100 μm	N/A
Surface Area	715 m^2/g	[2]
Solvent Compatibility	Compatible with a wide range of organic, aqueous, protic, and aprotic media.	[1][2]
Swelling Characteristics	Zero swell, making it ideal for use in fixed-bed and cartridge applications.	[1][2]

Performance Data

QuadraSil™ MP has demonstrated high efficiency in scavenging various metal catalysts. The following tables highlight its performance in removing palladium and ruthenium residues from organic solutions.

Table 1: Palladium Scavenging Performance

Parameter	Value	Source(s)
Metal Complex	$\text{Pd}(\text{OAc})_2$	[3]
Initial Pd Concentration	1000 ppm	[3]
Solvent	Tetrahydrofuran (THF)	[3]
% Pd Removal	>95%	[3]
Time	18 minutes	[3]

Table 2: Ruthenium Scavenging Performance

Parameter	Value	Source(s)
Catalyst	Grubbs' Catalyst	[2]
Initial Ru Concentration	595 ppm	[2]
Solvent	Toluene	[2]
Final Ru Concentration	< 5 ppm	[2]
Time	1.5 hours	[2]

Experimental Protocols

General Protocol for Metal Scavenging in a Batch Process

This protocol provides a general guideline for the use of QuadraSil™ MP to remove residual metal catalysts from a reaction mixture.

Materials:

- Metal-contaminated reaction mixture
- QuadraSil™ MP
- Inert gas (e.g., Nitrogen or Argon)
- Stir plate and stir bar
- Filtration apparatus (e.g., Buchner funnel, filter paper)

Procedure:

- Preparation: Once the desired chemical transformation is complete, cool the reaction mixture to room temperature.

- **Addition of Scavenger:** Under an inert atmosphere, add QuadraSil™ MP to the reaction mixture. For initial trials, a loading of 5 grams per 100 mL of the metal-contaminated solution is recommended.^[2]
- **Agitation:** Gently agitate the suspension at room temperature. The scavenging rate can be enhanced by increasing the amount of QuadraSil™ MP, raising the temperature, or increasing the agitation speed.^[2]
- **Monitoring:** The progress of metal removal can often be visually monitored by a color change in the solution and/or the scavenger.^[2] For quantitative analysis, periodic sampling and analysis by techniques such as ICP-MS are recommended.
- **Isolation:** Once the metal scavenging is complete, the QuadraSil™ MP can be removed by simple filtration. Wash the collected scavenger with a small amount of fresh solvent to ensure complete recovery of the product.
- **Work-up:** The filtrate, now free of the metal catalyst, can be carried forward to the next synthetic step or final product isolation.

Detailed Protocol: Palladium Removal from a Suzuki-Miyaura Cross-Coupling Reaction

This protocol outlines a representative procedure for the removal of a palladium catalyst following a Suzuki-Miyaura cross-coupling reaction.

Materials:

- Completed Suzuki-Miyaura reaction mixture containing a palladium catalyst (e.g., Pd(PPh₃)₄)
- QuadraSil™ MP
- Ethyl acetate (or other suitable solvent)
- Inert gas (e.g., Nitrogen or Argon)
- Stir plate and stir bar

- Filtration apparatus

Procedure:

- Reaction Completion: Upon confirmation of reaction completion by TLC or LC-MS, cool the reaction mixture to ambient temperature.
- Scavenger Addition: Under a nitrogen atmosphere, add approximately 10 equivalents of QuadraSil™ MP relative to the initial amount of palladium catalyst used in the reaction.
- Stirring: Stir the resulting slurry at room temperature for 2-4 hours.
- Monitoring: Monitor the palladium concentration in the solution periodically using appropriate analytical methods until the desired low level is achieved.
- Filtration: Filter the mixture through a pad of celite, washing the filter cake with ethyl acetate.
- Concentration: Combine the filtrate and washings, and concentrate under reduced pressure to yield the crude product, now significantly depleted of the palladium catalyst.

Visualizations

General Metal Scavenging Workflow

The following diagram illustrates the general workflow for removing metal catalysts from a reaction mixture using QuadraSil™ MP.

Caption: General workflow for metal scavenging using QuadraSil™ MP.

Logical Relationship: Factors Influencing Scavenging Efficiency

This diagram shows the key factors that can be adjusted to optimize the metal scavenging process with QuadraSil™ MP.

Caption: Key factors influencing the efficiency of metal scavenging.

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